

solubility of GW274150 phosphate in DMSO vs PBS

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Compound of Interest

Compound Name: GW274150 phosphate

Cat. No.: B2735693

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Technical Support Center: GW274150 Phosphate

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for working with **GW274150 phosphate**, a potent and selective inhibitor of inducible nitric oxide synthase (iNOS).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GW274150 phosphate**?

A1: For creating a stock solution, Dimethyl Sulfoxide (DMSO) is the recommended solvent. For aqueous experimental conditions, Phosphate Buffered Saline (PBS) can be used, but solubility is limited.

Q2: How should I prepare a stock solution of **GW274150 phosphate**?

A2: It is recommended to prepare a fresh stock solution for each experiment due to the potential instability of the compound in solution. For detailed steps, please refer to the Experimental Protocols section.

Q3: What is the mechanism of action of GW274150?

A3: GW274150 is a potent, selective, and orally active inhibitor of inducible nitric oxide synthase (iNOS).[1] It functions as an NADPH-dependent, L-arginine competitive inhibitor.[2]

By blocking iNOS, it prevents the excessive production of nitric oxide (NO) associated with inflammatory conditions.

Q4: Is GW274150 selective for iNOS?

A4: Yes, GW274150 is highly selective for iNOS over the other two nitric oxide synthase isoforms, endothelial NOS (eNOS) and neuronal NOS (nNOS).[2][3] It shows over 100-fold selectivity for iNOS compared to eNOS and over 80-fold selectivity compared to nNOS.[2]

Q5: What are the storage conditions for **GW274150 phosphate** powder and stock solutions?

A5: The solid powder form of **GW274150 phosphate** should be stored at -20°C. Stock solutions in DMSO should be prepared fresh for each use. If short-term storage is necessary, it is recommended to aliquot and store at -80°C to minimize freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in PBS working solution.	The concentration of GW274150 phosphate exceeds its solubility limit in PBS.	- Decrease the final concentration of GW274150 phosphate in the PBS working solution.- First, dissolve the compound in a small amount of DMSO to create a high-concentration stock solution. Then, dilute this stock solution with PBS to the desired final concentration. Ensure the final DMSO concentration in your experiment is low (typically <0.5%) to avoid solvent effects.
Compound appears difficult to dissolve in DMSO.	The compound may have absorbed moisture, or the DMSO may not be of sufficient purity (anhydrous).	- Ensure you are using anhydrous, research-grade DMSO.- Briefly warm the solution at 37°C and vortex or sonicate to aid dissolution.
Inconsistent experimental results.	- Degradation of the compound in solution.- Multiple freeze-thaw cycles of the stock solution.	- Always prepare fresh stock solutions before each experiment.- If a stock solution must be reused, ensure it is properly aliquoted to avoid repeated freeze-thaw cycles.
Unexpected off-target effects observed.	The final concentration of DMSO in the experimental medium is too high.	Maintain the final concentration of DMSO in your cell culture or assay medium below 0.5% (v/v). Run a vehicle control (medium with the same concentration of DMSO) to assess any solvent-induced effects.

Data Presentation

Table 1: Solubility of **GW274150 Phosphate**

Solvent	Solubility	Recommended Stock Concentration
DMSO	Soluble	≥ 10 mM
PBS (pH 7.2)	Sparingly Soluble	Prepare by diluting a DMSO stock solution. Direct dissolution is not recommended for high concentrations.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **GW274150 Phosphate** in DMSO

Materials:

- **GW274150 phosphate** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the vial of **GW274150 phosphate** powder to room temperature before opening to prevent moisture condensation.

- Calculate the required amount of **GW274150 phosphate** and DMSO to prepare the desired volume of a 10 mM stock solution.
- Add the appropriate volume of DMSO to the vial containing the **GW274150 phosphate** powder.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If necessary, sonicate the solution for a few minutes to ensure complete dissolution.
- For immediate use, proceed with dilution. For short-term storage, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes and store at -80°C.

Protocol 2: Preparation of a Working Solution in PBS

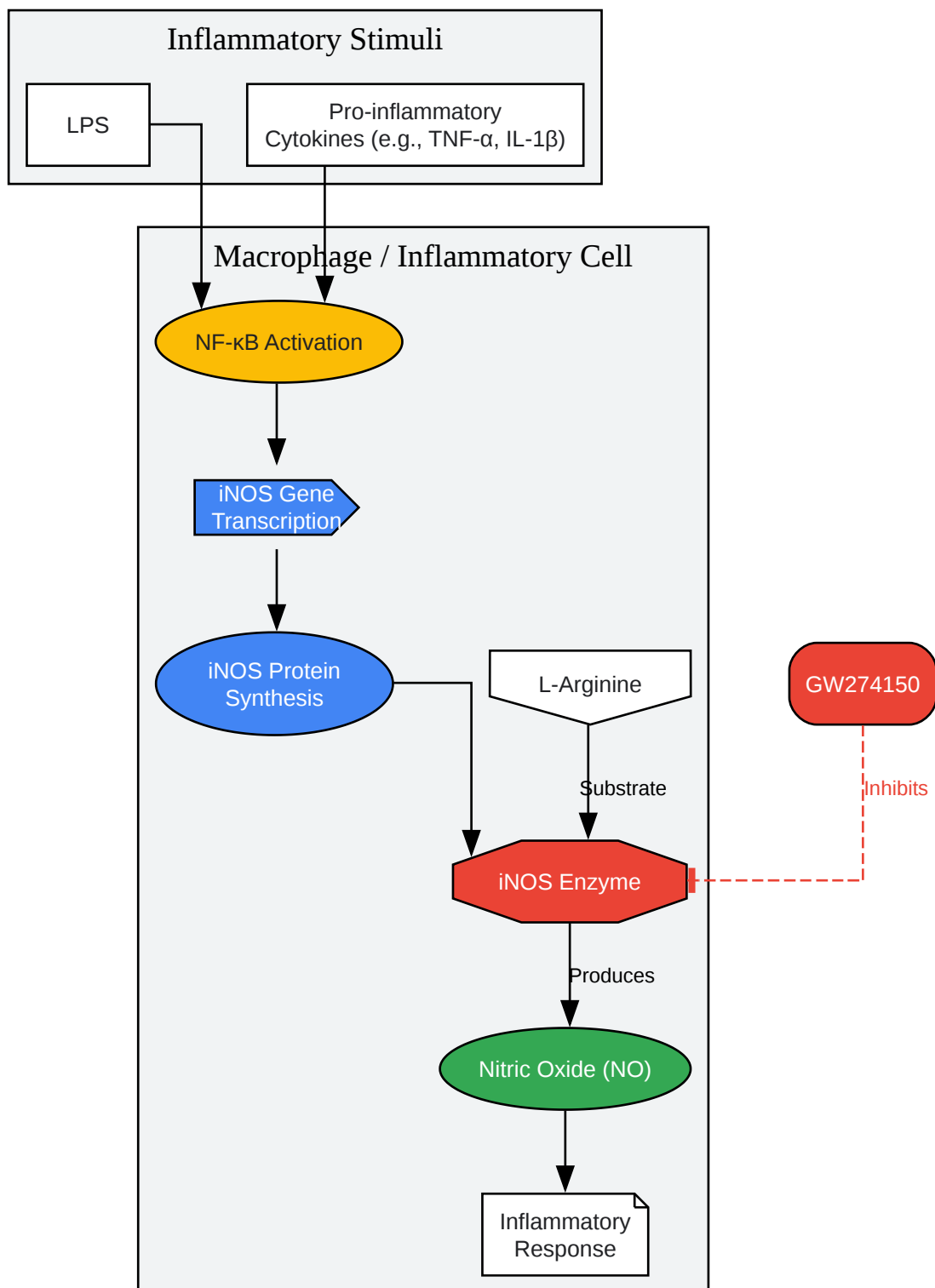
Materials:

- 10 mM **GW274150 phosphate** stock solution in DMSO
- Phosphate Buffered Saline (PBS), pH 7.2
- Sterile tubes

Procedure:

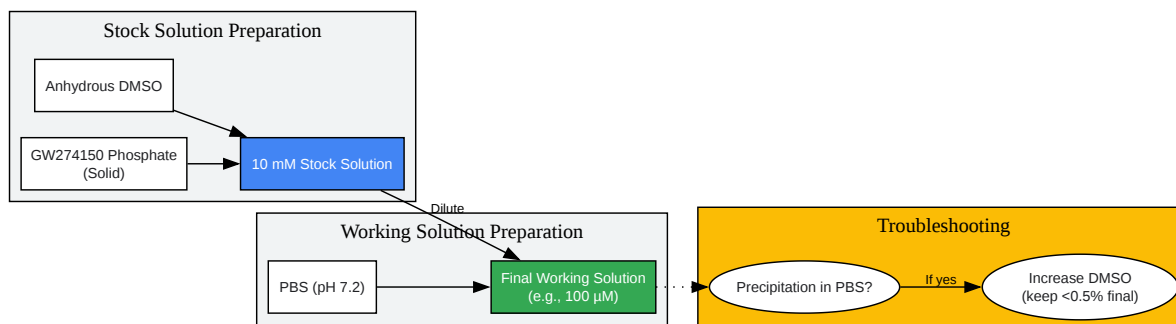
- Thaw a single aliquot of the 10 mM **GW274150 phosphate** stock solution in DMSO.
- Determine the final concentration of **GW274150 phosphate** required for your experiment.
- Perform a serial dilution of the DMSO stock solution with PBS to achieve the desired final concentration. For example, to prepare a 100 μ M working solution, you would dilute the 10 mM stock 1:100 in PBS.
- Ensure the final concentration of DMSO in the working solution is kept to a minimum (ideally below 0.5%).
- Use the freshly prepared working solution immediately.

Mandatory Visualizations



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Caption: Mechanism of action of GW274150 as an iNOS inhibitor.



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Caption: Workflow for preparing **GW274150 phosphate** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. GW274150 and GW273629 are potent and highly selective inhibitors of inducible nitric oxide synthase in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. immune-system-research.com [immune-system-research.com]
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